

# An In-depth Technical Guide to the Cellular Targets of PPM-18

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Compound of Interest				
Compound Name:	Ppm-18			
Cat. No.:	B1680078	Get Quote		

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The query "**Ppm-18**" is ambiguous. Scientific literature prominently features a compound designated **PPM-18**, a novel analog of vitamin K with demonstrated anti-cancer properties. In contrast, "**Ppm-18**" as a distinct protein phosphatase is not clearly defined in the available research. The broader family of metal-dependent protein phosphatases is known as the PPM family (or PP2C).[1][2] This guide will focus on the cellular targets and mechanisms of the compound **PPM-18**, based on published research. A brief overview of the PPM phosphatase family is provided for clarity.

## **Introduction to the PPM Phosphatase Family**

The PPM (Protein Phosphatase, Magnesium/Manganese-dependent) family, also known as PP2C, is a group of serine/threonine protein phosphatases.[1][3] These enzymes are characterized by their requirement for metal ions (Mg²+ or Mn²+) for their catalytic activity.[3] The PPM family is involved in a wide array of cellular processes, including the regulation of stress-activated protein kinase (SAPK) pathways, cell cycle control, and DNA damage response.[1][3] Notable members of this family include PPM1A (PP2Cα) and PPM1D (WIP1), which have been implicated in various diseases, including cancer.[3][4]

## The Compound PPM-18: A Novel Vitamin K Analog

**PPM-18** is a recently identified analog of vitamin K.[5][6] Initially noted for its role in seizure suppression, recent studies have unveiled its potent anti-cancer activities, particularly in the



context of bladder cancer.[5][6] This guide delves into the cellular and molecular targets of the compound **PPM-18**, summarizing the key findings, experimental approaches, and signaling pathways involved.

### Cellular Effects of PPM-18 in Bladder Cancer

**PPM-18** has been shown to significantly inhibit the proliferation of bladder cancer cells and induce programmed cell death through apoptosis.[5][6] Furthermore, it triggers autophagy, a cellular process of self-digestion, which in this context, promotes apoptotic cell death.[5][6]

## Quantitative Data on the Efficacy of PPM-18

The anti-cancer effects of **PPM-18** have been quantified both in vitro and in vivo. The following tables summarize the key data from studies on bladder cancer cell lines (T24 and EJ) and xenograft models.

Table 1: In Vitro Cytotoxicity of **PPM-18** on Bladder Cancer Cells

Cell Line	IC₅₀ (µM) after 24h
T24	~15
EJ	~15

Data extracted from dose-response curves presented in the source literature.[5]

Table 2: In Vivo Anti-tumor Efficacy of **PPM-18** in a Bladder Cancer Xenograft Model

Treatment Group	Dosage	Mean Tumor Volume Reduction	Survival Rate
Control	Vehicle	-	14.3%
PPM-18	10 mg/kg	Significant	85.7%

This table summarizes the reported outcomes of the in vivo study.[5]

## Signaling Pathways Modulated by PPM-18

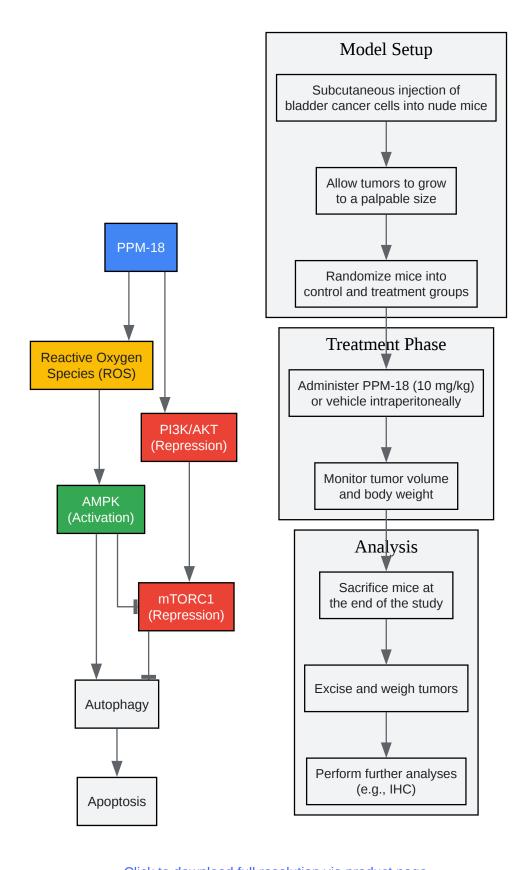






The anti-cancer activity of **PPM-18** is attributed to its ability to modulate several key signaling pathways. The primary mechanism involves the generation of reactive oxygen species (ROS), which subsequently activates AMP-activated protein kinase (AMPK) and represses the PI3K/AKT/mTORC1 signaling cascade.[5][6]





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